

comparative dissolution profile norfloxacin tablet brands

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Norfloxacin

CAS No.: 70458-96-7

Cat. No.: S537504

[Get Quote](#)

Comparative Dissolution Profiles of Norfloxacin Tablets

The following table synthesizes key findings from a 2019 study that evaluated nine brands of 400 mg **norfloxacin** tablets marketed in Jimma, Ethiopia [1].

Brand Code	Country of Origin	Dissolution Test Result (% Release in 30 min)	Compliance with USP
N1 (Negaflox)	India	Released 80% or more	Yes
N2 (Norfen)	Ethiopia	Released less than 80%	No
N3 (Asnor)	India	Released 80% or more	Yes
N4 (Norbek)	South Korea	Released 80% or more	Yes
N5 (Norcin)	Ethiopia	Released 80% or more	Yes
N6 (Uriflox)	India	Released 80% or more	Yes
N7 (Gyrablock)	Cyprus	Released 80% or more	Yes

Brand Code	Country of Origin	Dissolution Test Result (% Release in 30 min)	Compliance with USP
N8 (Norflox)	Ethiopia	Released less than 80%	No
N9 (Trizolin)	Cyprus	Released 80% or more	Yes (Used as comparator)

Key Findings from the Study [1]:

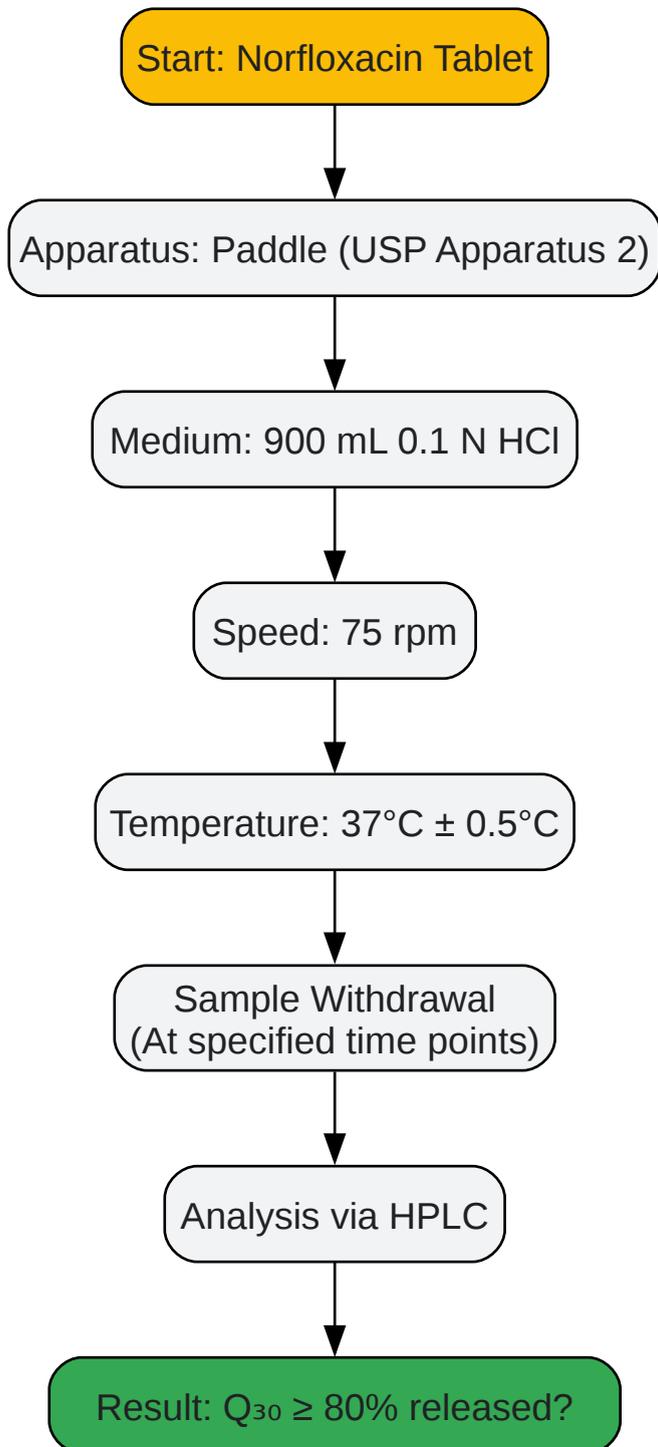
- **Overall Quality:** All nine brands met other critical USP quality specifications, including **uniformity of weight, hardness, friability, and assay of active ingredient**.
- **Dissolution Failures:** Two brands (**N2 and N8**) failed to release at least 80% of their drug content within 30 minutes, a key USP requirement for dissolution. This could potentially impact their therapeutic effectiveness.
- **Profile Similarity:** Through model-dependent methods, the dissolution profiles of brands **N1 (Negaflox)** and **N5 (Norcin)** were found to be similar to the comparator product, **N9 (Trizolin)**. The drug release data for all brands best fit the **Weibull release model**.

Experimental Protocol for Dissolution Testing

The comparative study was conducted following the standard procedures outlined in the **United States Pharmacopeia (USP)** [1]. Here is a detailed breakdown of the methodology:

- **Apparatus:** Paddle (Apparatus 2)
- **Rotation Speed:** 75 rpm
- **Dissolution Medium:** 900 mL of 0.1 N Hydrochloric Acid
- **Temperature:** Maintained at $37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$
- **Testing Method:** Samples were withdrawn at specified time intervals, and the drug concentration was analyzed using **High-Performance Liquid Chromatography (HPLC)**.

This experimental design is visually summarized in the workflow below:



[Click to download full resolution via product page](#)

Research Context and Innovations

To provide a broader context for your research, here are some relevant developments in the field:

- **Innovative Dissolution Methods:** A 2025 study developed a new dissolution method for a fixed-dose combination tablet containing **Norfloxacin** and Tinidazole. The optimized method used a **paddle apparatus at 50 rpm in 900 mL of 0.1 N Hydrochloric Acid**, which proved to be highly discriminating and robust [2].
- **Enhancing Drug Dissolution:** Research into overcoming **norfloxacin's** inherent poor water solubility is ongoing. One innovative approach involved forming a **Norfloxacin-CO2 crystal** using supercritical CO2, which more than doubled the equilibrium solubility of the drug in water without using organic solvents [3].
- **Extended-Release Formulations:** Other research has focused on developing extended-release matrix tablets of **norfloxacin** using hydrophilic polymers like **HPMC and PEO**, which control the drug release through a combination of diffusion and erosion mechanisms [4].

How to Conduct Further Research

For a comprehensive and up-to-date comparison, consider the following approaches:

- **Consult Pharmacopeias:** Always start with the latest versions of the **USP, IP, BP, or Ph. Eur.**, as they may have updated monographs with standardized dissolution methods for **norfloxacin** tablets [2].
- **Review Regulatory Guidelines:** Documents like the EMA's reflection paper on dissolution specification can provide valuable insight into equivalence assessment for generic products [1] [2].
- **Perform Laboratory Studies:** The most reliable data comes from conducting your own comparative study following pharmacopeial standards, as the availability and quality of drug brands can vary by region and over time.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. In vitro comparative quality assessment of different brands ... [pmc.ncbi.nlm.nih.gov]
2. An Innovative Dissolution Method for In-Vitro Release ... [link.springer.com]
3. Norfloxacin-CO2 crystal formed under supercritical ... [sciencedirect.com]

4. Formulation Development and Stability Studies of Norfloxacin ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparative dissolution profile norfloxacin tablet brands].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b537504#comparative-dissolution-profile-norfloxacin-tablet-brands>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com